

# chemical structure and physical properties of ampicillin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ampicillin

Cat. No.: B1664943

[Get Quote](#)

An In-depth Technical Guide on the Chemical Structure and Physical Properties of **Ampicillin**

## Chemical Structure of Ampicillin

**Ampicillin** is a semi-synthetic, broad-spectrum  $\beta$ -lactam antibiotic belonging to the aminopenicillin family.<sup>[1]</sup> Its core structure is derived from the penicillin nucleus, 6-aminopenicillanic acid, acylated with a D-(-)- $\alpha$ -phenylglycine side chain.<sup>[2]</sup> This side chain, specifically the amino group, is crucial for its enhanced activity against Gram-negative bacteria compared to penicillin G.<sup>[1]</sup>

The IUPAC name for **ampicillin** is (2S,5R,6R)-6-[[[(2R)-2-amino-2-phenylacetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid.<sup>[3]</sup>

Key Structural Features:

- **$\beta$ -Lactam Ring:** A four-membered cyclic amide that is the reactive center responsible for its antibacterial activity.
- **Thiazolidine Ring:** A five-membered sulfur-containing ring fused to the  $\beta$ -lactam ring.
- **Acyl Side Chain:** An amino-phenylacetyl group attached to the 6-amino position of the penicillin nucleus. The presence of the amino group enhances its spectrum of activity.<sup>[1]</sup>
- **Carboxylic Acid Group:** Contributes to the molecule's acidic properties and water solubility.

Molecular Formula:  $C_{16}H_{19}N_3O_4S$ <sup>[4]</sup>

Molar Mass:  $349.41 \text{ g}\cdot\text{mol}^{-1}$ <sup>[1]</sup>

## Physical and Chemical Properties of Ampicillin

**Ampicillin** is typically available as anhydrous **ampicillin**, **ampicillin** trihydrate, or its sodium salt.<sup>[2]</sup> It appears as a white, crystalline powder and is practically odorless.<sup>[2]</sup><sup>[3]</sup>

## Data Presentation: Physical Properties of Ampicillin

Property	Value	Notes
Appearance	White to off-white crystalline powder.[5]	Odorless or has a faint characteristic odor.[3]
Melting Point	198-200 °C (decomposes).[4]	Ampicillin trihydrate decomposes at 214.5–215°C. [2]
Molar Mass	349.41 g/mol .[1]	
pKa	pKa1 = 2.5 (carboxyl group), pKa2 = 7.3 (amino group) at 23°C.[2][6]	
Water Solubility	10,100 mg/L at 21 °C.[3]	Sparingly soluble in water.[7]
Solubility in other solvents	Practically insoluble in acetone and ethanol 96%. Soluble in dilute acidic or alkaline solutions.[7] Soluble in 1 M NH <sub>4</sub> OH (50 mg/mL).[4]	
Optical Rotation	[α] <sub>D</sub> <sup>23</sup> = +287.9° (c=1 in water). [4]	For anhydrous ampicillin.[2]
Stability	Stable in acidic media due to the protonated α-amino group. [6] Unstable in alkaline solutions.[8] Stability decreases in the presence of sugars.[2] Moisture sensitive. [4]	Ampicillin powders are stable at room temperature for six weeks at 43% and 81% relative humidity.[2]

## Experimental Protocols

Detailed methodologies for determining the key physical properties of **ampicillin** are outlined below.

### Melting Point Determination

The melting point of **ampicillin**, which is accompanied by decomposition, can be determined using a standard capillary melting point apparatus.

- **Sample Preparation:** A small amount of the finely powdered **ampicillin** sample is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it completely decomposes are recorded as the melting range.

## Solubility Determination

The solubility of **ampicillin** in various solvents can be determined using the shake-flask method.

- **Sample Preparation:** An excess amount of **ampicillin** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Analysis:** The saturated solution is filtered, and the concentration of **ampicillin** in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.<sup>[7]</sup>

## pKa Determination

The acid dissociation constants (pKa) of **ampicillin** can be determined by potentiometric titration.

- **Solution Preparation:** A known concentration of **ampicillin** is dissolved in water.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH), while the pH is monitored using a calibrated pH meter.

- **Data Analysis:** A titration curve (pH versus volume of titrant added) is plotted. The pKa values are determined from the half-equivalence points on the curve.

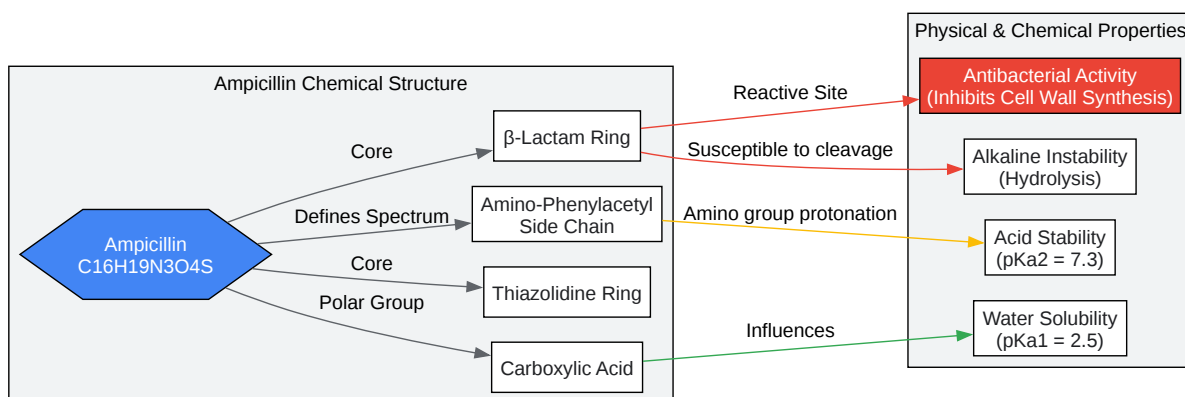
## Spectroscopic Analysis

Spectroscopic methods are used for the structural confirmation and quantification of **ampicillin**.

- **UV-Vis Spectroscopy:** A spectrophotometric method can be used for the assay of **ampicillin**. It involves the reaction of hydrolyzed **ampicillin** with formaldehyde in an acidic buffer, with the absorbance of the product measured at a specific wavelength.<sup>[9]</sup>
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the **ampicillin** molecule, such as the  $\beta$ -lactam carbonyl, amide, and carboxylic acid groups.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the molecular structure and connectivity of atoms in **ampicillin**.<sup>[8]</sup>

## Mandatory Visualization

The following diagram illustrates the relationship between the chemical structure of **ampicillin** and its key physical and chemical properties.



[Click to download full resolution via product page](#)

Caption: Relationship between **ampicillin**'s structure and its properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ampicillin - Wikipedia [en.wikipedia.org]
- 2. Ampicillin - Pharmaceutical Drugs - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Ampicillin | C<sub>16</sub>H<sub>19</sub>N<sub>3</sub>O<sub>4</sub>S | CID 6249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ampicillin CAS#: 69-53-4 [m.chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Ampicillin | 7177-48-2 [chemicalbook.com]

- 7. [openknowledge.fao.org](https://openknowledge.fao.org) [[openknowledge.fao.org](https://openknowledge.fao.org)]
- 8. [academic.oup.com](https://academic.oup.com) [[academic.oup.com](https://academic.oup.com)]
- 9. Determination of ampicillin in the presence of cloxacillin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [chemical structure and physical properties of ampicillin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664943#chemical-structure-and-physical-properties-of-ampicillin>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)